

Ylangenyl Acetate: An Enigmatic Chiral Sesquiterpenoid with Untapped Potential

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Compound of Interest

Compound Name: Ylangenyl acetate

Cat. No.: B161354

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Despite its presence as a chiral molecule in nature, **ylangenyl acetate** remains a largely unexplored entity in the realm of asymmetric synthesis. A comprehensive review of scientific literature and chemical databases reveals a significant gap in knowledge regarding its application as a chiral building block for the stereoselective synthesis of complex molecules. This lack of data prevents the creation of detailed application notes and protocols for its use in drug discovery and other scientific research.

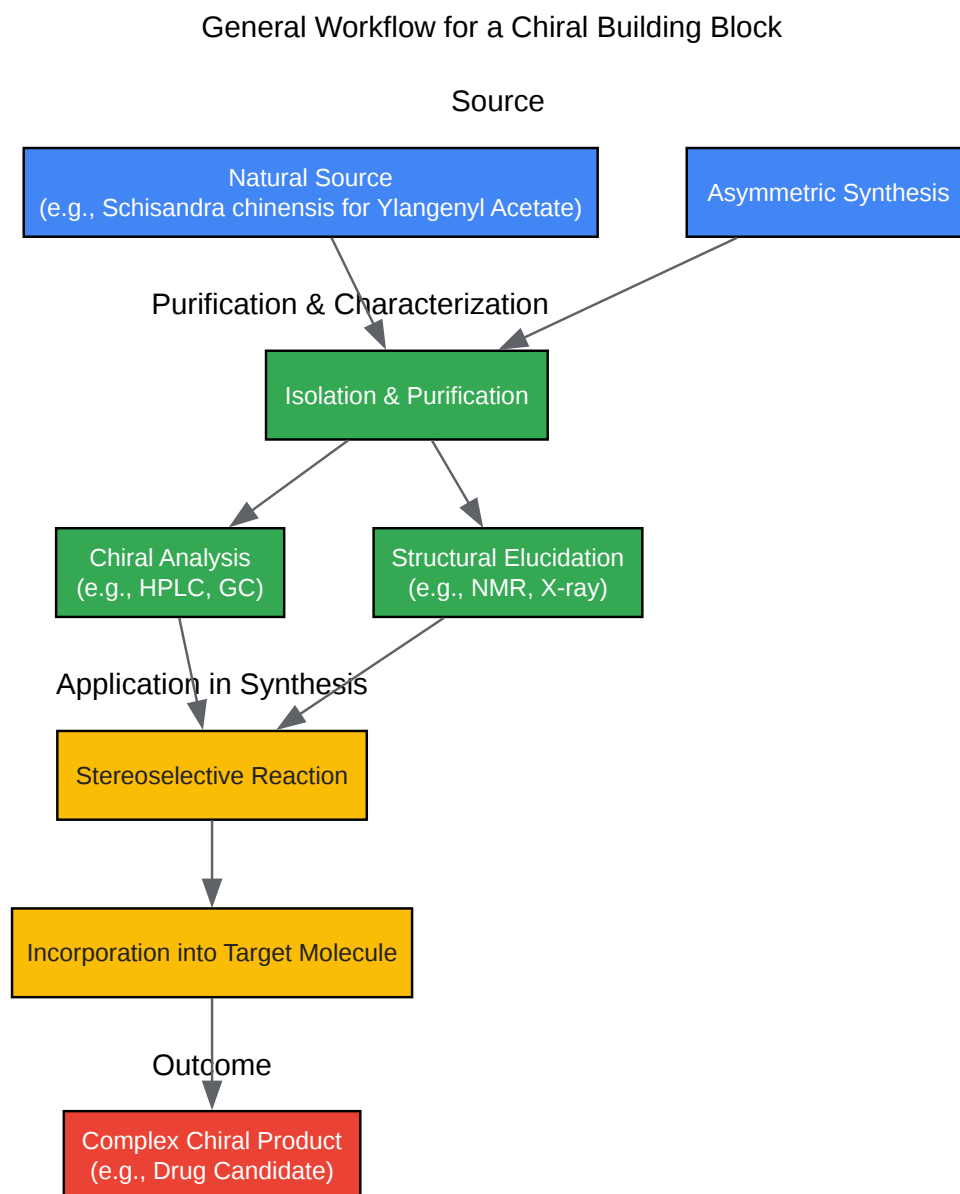
Ylangenyl acetate is a naturally occurring sesquiterpenoid, identified as a constituent of the fruits of *Schisandra chinensis*[1]. Its chemical formula is C₁₇H₂₆O₂, and it is registered under CAS number 90039-63-7. While its basic chemical and physical properties are documented, there is a conspicuous absence of studies detailing its enantiomeric composition in natural sources or its utilization in stereoselective transformations.

For a chiral molecule to be effectively used as a building block in asymmetric synthesis, several key aspects need to be well-characterized:

- **Defined Stereochemistry:** The absolute configuration of the chiral centers must be known and consistently available in a high enantiomeric excess.
- **Reactive Handles:** The molecule must possess functional groups that can be selectively manipulated to form new stereocenters with high control.
- **Synthetic Accessibility:** Practical and efficient methods for its isolation from natural sources or its enantioselective synthesis are necessary.

Currently, such information for **ylangenyl acetate** is not available in the public domain. Searches for its use in enantioselective synthesis, asymmetric catalysis, or as a chiral auxiliary have yielded no specific results. The scientific community has extensively explored other natural products and synthetic molecules as chiral building blocks, but **ylangenyl acetate** appears to have been overlooked.

The diagram below illustrates a generalized workflow for the utilization of a chiral building block in synthesis, a process for which specific details for **ylangenyl acetate** are currently unavailable.



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Caption: A generalized workflow for the use of a chiral building block.

Future Outlook

The absence of research on **ylangenyl acetate** as a chiral building block represents a potential untapped resource for synthetic chemists. Future research in this area could involve:

- Isolation and Chiral Analysis: Determining the predominant enantiomer of **ylangenyl acetate** in *Schisandra chinensis* and other potential natural sources.
- Development of Asymmetric Synthesis: Devising a synthetic route to access enantiomerically pure **ylangenyl acetate**.
- Exploration of Reactivity: Investigating the stereoselective reactions of its functional groups to understand its potential for asymmetric transformations.

Until such fundamental research is conducted and published, the development of detailed application notes and protocols for **ylangenyl acetate** as a chiral building block remains speculative. Researchers and drug development professionals are encouraged to consider this knowledge gap as an opportunity for novel investigations in the field of organic synthesis.

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References

- 1. Ylangenyl acetate | CAS 90039-63-7 | ScreenLib [screenlib.com]
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